

Application Notes and Protocols for Preparing CCB02 Stock Solutions in DMSO

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Compound of Interest

Compound Name: CCB02

Cat. No.: B2594565

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These application notes provide detailed protocols for the preparation, storage, and use of stock solutions of **CCB02**, a selective CPAP-tubulin interaction inhibitor, using Dimethyl Sulfoxide (DMSO) as a solvent. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in downstream applications.

Compound Information

CCB02 is a potent anti-tumor agent that functions as a selective inhibitor of the CPAP-tubulin interaction.^{[1][2][3]} It binds to tubulin, competing with the CPAP binding site on β -tubulin, with an IC₅₀ of 689 nM.^{[1][3]} This disruption of the CPAP-tubulin interaction is effective in preventing the proliferation of cancer cells, particularly those with an excess of centrosomes.^{[1][2]}

Property	Value
CAS Number	2100864-57-9
Molecular Formula	C ₁₄ H ₉ N ₃ O
Molecular Weight	235.24 g/mol ^[3]
Target	Microtubule/Tubulin ^[3]
Pathway	Cytoskeleton, Cell Cycle/DNA Damage ^[3]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for **CCB02**.

Parameter	Value	Reference
IC ₅₀ (CPAP-tubulin interaction)	689 nM	[1][3]
IC ₅₀ (PN2-3 CPAP-GST pull-down assay)	0.441 μM	[1][2]
IC ₅₀ (Cancer cell proliferation, 72h)	0.86 - 2.9 μM	[1][2]
Solubility in DMSO	≥ 25 mg/mL (106.27 mM)	[3]
In Vivo Dosage (mouse xenograft)	30 mg/kg, p.o. daily	[1][2]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration CCB02 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CCB02** in DMSO.

Materials:

- **CCB02** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[1][2][3]

- Pipettes and sterile filter tips

Procedure:

- Pre-warming DMSO: Gently warm the anhydrous DMSO to room temperature. DMSO solidifies at temperatures below 18.5°C (65.3°F)[4].
- Weighing **CCB02**: In a sterile microcentrifuge tube, accurately weigh out the desired amount of **CCB02** powder. For 1 mL of a 10 mM stock solution, you will need 2.35 mg of **CCB02**.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 235.24 \text{ g/mol} \times 1000 = 2.3524 \text{ mg}$
- Dissolving in DMSO: Add the appropriate volume of anhydrous DMSO to the **CCB02** powder. For a 10 mM stock, if you weighed 2.35 mg of **CCB02**, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for 2-5 minutes to dissolve the compound.
- Sonication (if necessary): If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.[1][2][3] Visually inspect to ensure no particulates are present.
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[1][5]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][3][5] For optimal stability, store under nitrogen gas.[1][3]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol details the dilution of the high-concentration DMSO stock solution for use in cell-based assays.

Materials:

- 10 mM **CCB02** stock solution in DMSO
- Appropriate sterile cell culture medium
- Sterile microcentrifuge tubes or multi-well plates
- Pipettes and sterile filter tips

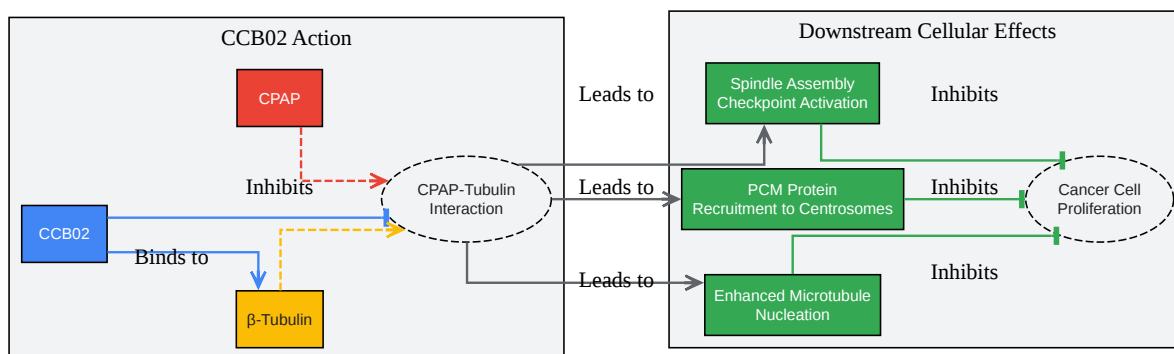
Procedure:

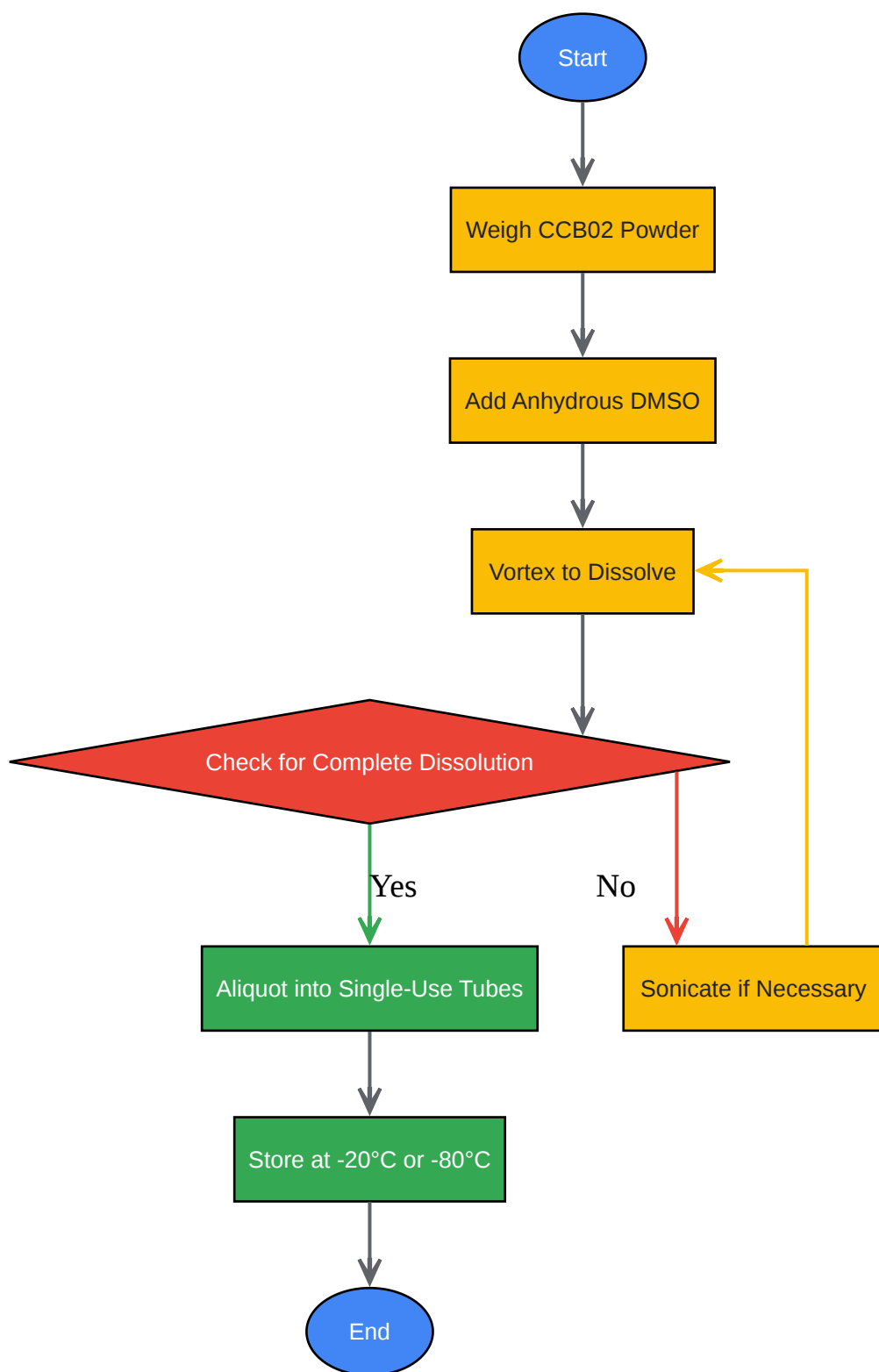
- Thawing Stock Solution: Thaw a single aliquot of the 10 mM **CCB02** stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[5\]](#) A solvent control (medium with the same final concentration of DMSO) should always be included in your experiments.[\[5\]](#)[\[6\]](#)
- Example Dilution: To prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution. For example, add 1 μ L of the 10 mM stock to 999 μ L of cell culture medium.
- Mixing: Gently mix the working solution by pipetting up and down. Avoid vigorous vortexing which can cause protein denaturation in the medium.
- Immediate Use: It is recommended to prepare fresh working solutions for each experiment and use them immediately.[\[7\]](#)

Visualizations

CCB02 Mechanism of Action and Signaling Pathway

The following diagram illustrates the mechanism of action of **CCB02** and its impact on cellular signaling pathways.





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